

A Comprehensive Technical Guide to (2E,4E)-5-phenylpenta-2,4-dienal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Phenylpenta-2,4-dienal

Cat. No.: B075885

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This technical guide provides an in-depth overview of (2E,4E)-5-phenylpenta-2,4-dienal, including its chemical identity, physicochemical properties, and key experimental protocols. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Chemical Identity

The compound with the systematic name (2E,4E)-5-phenylpenta-2,4-dienal is a polyunsaturated aldehyde.

- IUPAC Name: (2E,4E)-5-phenylpenta-2,4-dienal^[1]
- Synonyms: 5-Phenylpenta-2,4-dienal, 5-phenyl-2,4-pentadienal
- CAS Number: 13466-40-5
- Molecular Formula: C₁₁H₁₀O

Physicochemical Properties

A summary of the key quantitative data for (2E,4E)-5-phenylpenta-2,4-dienal is presented in the table below.

Property	Value	Source
Molecular Weight	158.20 g/mol	PubChem
Melting Point	43 °C	Stenutz[2]
XLogP3-AA	2.5	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	3	PubChem

Experimental Protocols

Detailed methodologies for the synthesis and reduction of (2E,4E)-5-phenylpenta-2,4-dienal are provided below.

3.1. Synthesis via Claisen-Schmidt Condensation

The primary synthetic route to (2E,4E)-5-phenylpenta-2,4-dienal is a base-catalyzed crossed aldol condensation, specifically a Claisen-Schmidt condensation, between cinnamaldehyde and acetaldehyde.[1]

- Reaction Principle: A base abstracts an acidic α -hydrogen from acetaldehyde to form a nucleophilic enolate. This enolate then attacks the electrophilic carbonyl carbon of cinnamaldehyde. The resulting β -hydroxy aldehyde intermediate readily undergoes dehydration to yield the highly conjugated (2E,4E)-5-phenylpenta-2,4-dienal.[1]
- Materials:
 - Cinnamaldehyde
 - Acetaldehyde
 - Base (e.g., Sodium Hydroxide)
 - Solvent (e.g., Ethanol, Water)

- Acid for neutralization (e.g., Hydrochloric Acid)
- Organic solvent for extraction (e.g., Dichloromethane)
- Drying agent (e.g., Anhydrous Magnesium Sulfate)
- Procedure:
 - Dissolve cinnamaldehyde in a suitable solvent such as ethanol in a reaction flask.
 - Prepare a solution of the base (e.g., sodium hydroxide) in water.
 - Cool the reaction flask in an ice bath.
 - Slowly add the acetaldehyde to the cinnamaldehyde solution.
 - Add the basic solution dropwise to the reaction mixture while maintaining the low temperature and stirring vigorously.
 - After the addition is complete, continue stirring for a specified time to allow the reaction to proceed to completion.
 - Neutralize the reaction mixture with a dilute acid (e.g., hydrochloric acid).
 - Extract the product into an organic solvent like dichloromethane.
 - Wash the organic layer with water and brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
 - Remove the solvent under reduced pressure to obtain the crude product.
 - Purify the crude product by column chromatography or recrystallization.

3.2. Selective Reduction to (2E,4E)-5-phenylpenta-2,4-dien-1-ol

The aldehyde functional group in (2E,4E)-**5-phenylpenta-2,4-dienal** can be selectively reduced to a primary alcohol without affecting the conjugated diene system.^[1]

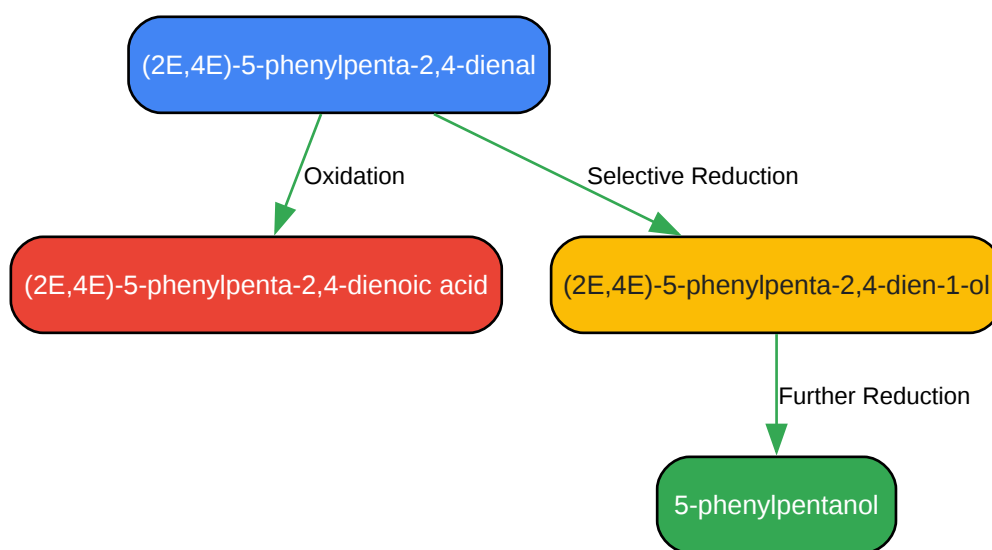
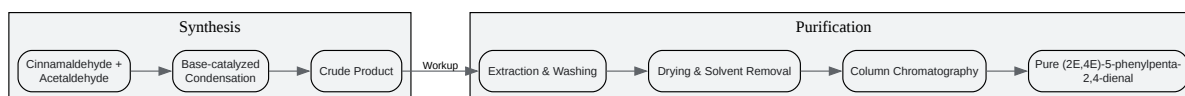
- Reaction Principle: A mild reducing agent is used to selectively reduce the aldehyde to an alcohol. A common method is the Luche reduction, which uses sodium borohydride in the presence of a lanthanide salt like cerium(III) chloride.
- Materials:
 - (2E,4E)-**5-phenylpenta-2,4-dienal**
 - Sodium Borohydride (NaBH_4)
 - Cerium(III) Chloride (CeCl_3)
 - Solvent (e.g., Methanol)
 - Quenching solution (e.g., dilute Hydrochloric Acid)
 - Organic solvent for extraction (e.g., Ethyl Acetate)
- Procedure:
 - Dissolve (2E,4E)-**5-phenylpenta-2,4-dienal** and cerium(III) chloride in methanol in a reaction flask.
 - Cool the mixture in an ice bath.
 - Add sodium borohydride portion-wise to the stirred solution.
 - Monitor the reaction progress using thin-layer chromatography (TLC).
 - Once the reaction is complete, quench the reaction by the slow addition of dilute hydrochloric acid.
 - Extract the product with an organic solvent such as ethyl acetate.
 - Wash the combined organic layers with water and brine.
 - Dry the organic layer over an anhydrous drying agent.

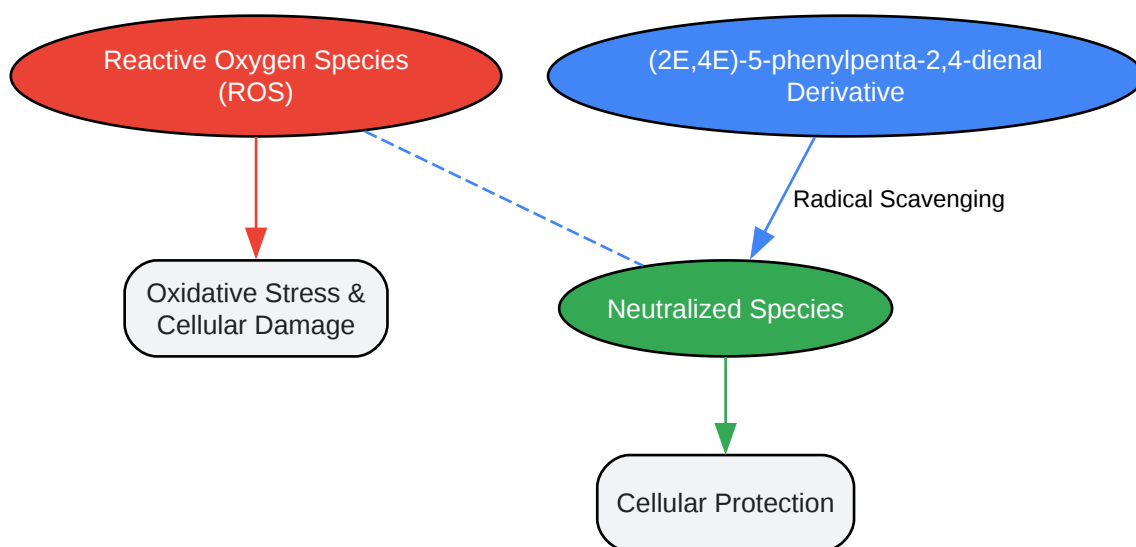
- Concentrate the solution under reduced pressure to yield the desired alcohol, (2E,4E)-5-phenylpenta-2,4-dien-1-ol.

Visualizations

4.1. Synthetic Workflow

The following diagram illustrates the workflow for the synthesis and purification of (2E,4E)-5-phenylpenta-2,4-dienal.





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References

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- 2. (2E,4E)-5-phenylpenta-2,4-dienal [stenutz.eu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to (2E,4E)-5-phenylpenta-2,4-dienal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075885#2e-4e-5-phenylpenta-2-4-dienal-iupac-name-and-synonyms]

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